

3-(Chloromethyl)-1,1'-biphenyl CAS number and molecular formula

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Compound of Interest

Compound Name: 3-(Chloromethyl)-1,1'-biphenyl

Cat. No.: B1590855

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Technical Guide: 3-(Chloromethyl)-1,1'-biphenyl

An In-depth Analysis for Advanced Research

Prepared by a Senior Application Scientist

Abstract: This technical guide provides a detailed overview of **3-(Chloromethyl)-1,1'-biphenyl** (CAS No. 38580-82-4), a specific biphenyl derivative. The document consolidates fundamental identification, structural information, and key physicochemical and reactivity principles relevant to its application in chemical synthesis. This guide is intended for researchers, chemists, and professionals in drug discovery and materials science who require a foundational understanding of this molecule as a synthetic building block.

Core Compound Identification and Structure

3-(Chloromethyl)-1,1'-biphenyl is an aromatic organic compound featuring a biphenyl core structure. This framework, consisting of two connected phenyl rings, is a prevalent motif in pharmacologically active molecules and functional materials.^{[1][2]} The defining feature of this specific isomer is the chloromethyl (-CH₂Cl) substituent at the meta-position (C3) of one of the phenyl rings. This reactive group serves as a key handle for introducing the biphenyl scaffold into more complex molecular architectures.

The fundamental identifiers for this compound are summarized below.

Property	Value	Source(s)
CAS Number	38580-82-4	[3][4]
Molecular Formula	C ₁₃ H ₁₁ Cl	[3]
Molecular Weight	202.68 g/mol	[3]
SMILES	<chem>ClCC1=CC(=CC=C1)C2=CC=CC=C2</chem>	[3]
MDL Number	MFCD08669843	[3]

Physicochemical Properties and Handling

While comprehensive, experimentally verified data for **3-(Chloromethyl)-1,1'-biphenyl** is not extensively published, its properties can be inferred from its structure and data on related isomers. As a substituted biphenyl, it is expected to be a solid or high-boiling liquid at room temperature with low aqueous solubility and good solubility in common organic solvents.

Storage and Stability: For maintaining chemical integrity, the compound should be stored under an inert atmosphere in a dry, sealed container at refrigerated temperatures (2-8°C).[3]

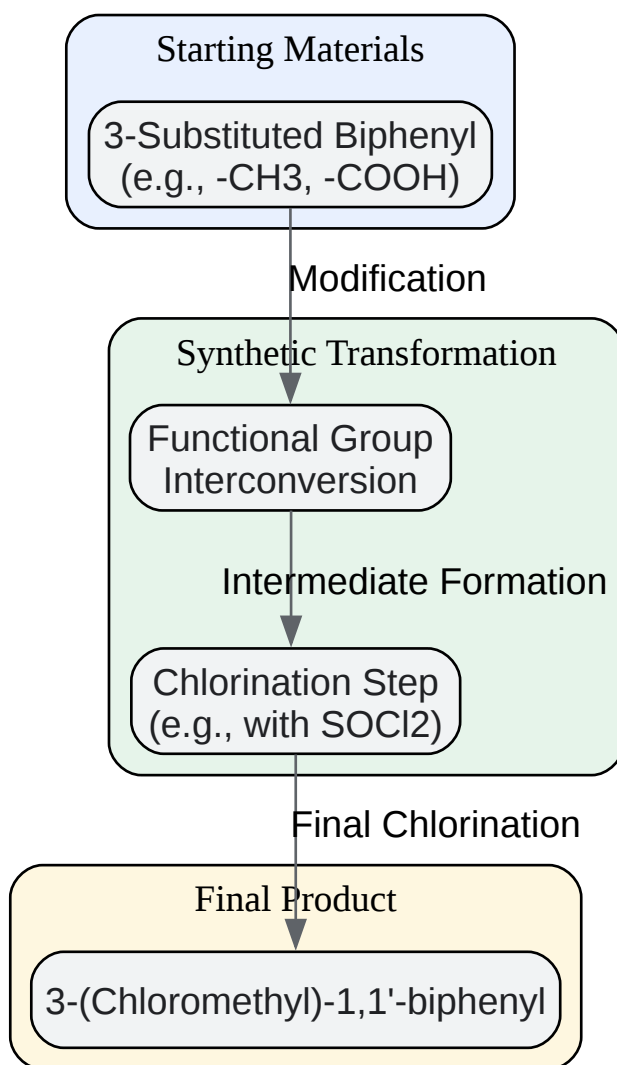
Synthesis and Chemical Reactivity

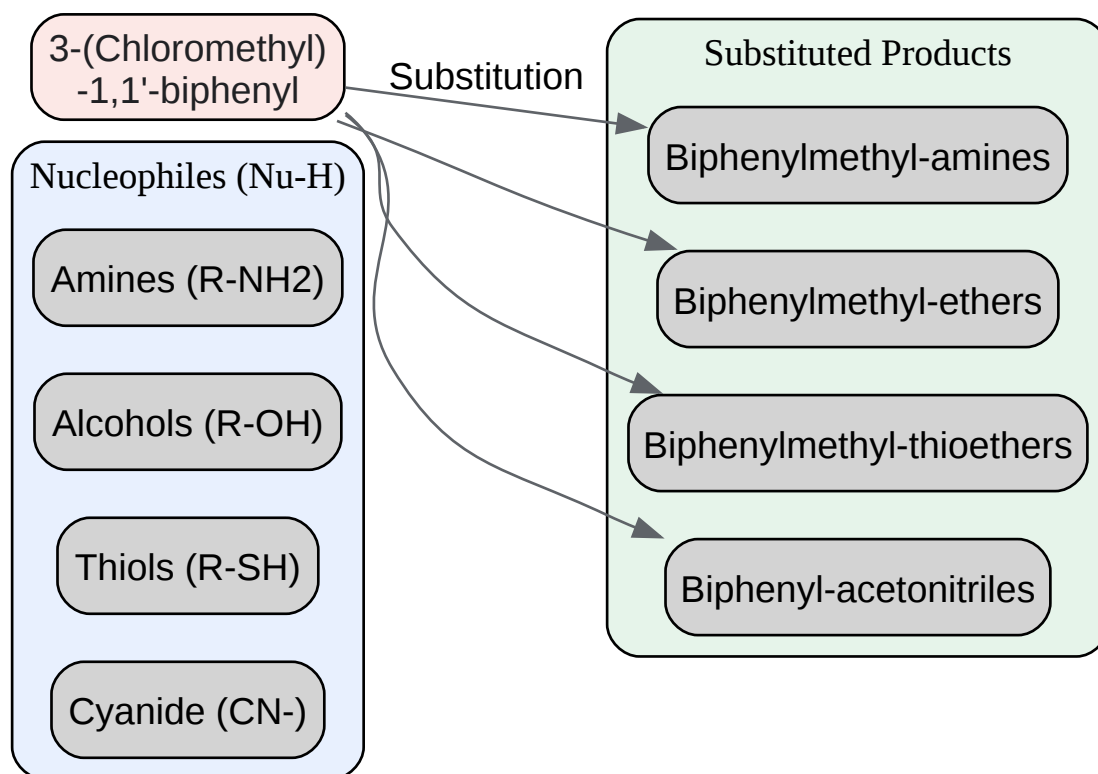
Synthetic Approaches

The synthesis of chloromethylated biphenyls is typically achieved through chloromethylation of the parent biphenyl molecule. This reaction, a type of Friedel-Crafts alkylation, commonly employs formaldehyde (or a precursor like trioxane) and hydrogen chloride in the presence of a Lewis acid catalyst such as zinc chloride.

However, the direct chloromethylation of biphenyl tends to yield a mixture of isomers, primarily the 4-(chloromethyl) and 4,4'-bis(chloromethyl) derivatives, due to the directing effects of the first phenyl group.[5] Achieving regioselective synthesis of the 3-isomer is non-trivial and would likely require a multi-step approach starting from a pre-functionalized biphenyl, such as 3-methylbiphenyl or a corresponding carboxylic acid or alcohol, followed by conversion to the chloromethyl group.

A generalized conceptual workflow for such a synthesis is outlined below.





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